

EPZ-719 solubility and solution preparation

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Compound of Interest

Compound Name: EPZ-719

Cat. No.: B10831913

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EPZ-719 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and preparation of solutions for **EPZ-719**, a selective SETD2 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for creating a stock solution of **EPZ-719**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **EPZ-719**.

Q2: How should I store the solid compound and my stock solutions?

A2: Proper storage is crucial to maintain the integrity of **EPZ-719**. Refer to the storage conditions table below for detailed guidelines. It is highly recommended to aliquot stock solutions to prevent degradation from repeated freeze-thaw cycles.^{[1][2]} For in vivo studies, it is best to use freshly prepared solutions.^{[1][3]}

Q3: What should I do if I observe precipitation when preparing my solution?

A3: If you observe precipitation or phase separation during solution preparation, gentle heating and/or sonication can be used to help dissolve the compound.^{[1][3]}

Data Summary

EPZ-719 Solubility

Solvent	Concentration	Notes
DMSO	50 mg/mL (110.97 mM)	Ultrasonic assistance needed. [4]
DMSO	10 mM	-

Storage Conditions

Form	Temperature	Duration
Solid Powder	-20°C	3 years
Solid Powder	4°C	2 years
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month

Experimental Protocols

In Vitro Stock Solution Preparation (10 mM DMSO)

- Weigh the required amount of **EPZ-719** powder.
- Add the appropriate volume of DMSO to achieve a 10 mM concentration.
- If necessary, use sonication to ensure the compound is fully dissolved.[4]
- Aliquot the stock solution into single-use vials and store at -80°C for up to 6 months or -20°C for up to 1 month.[1][4]

In Vivo Solution Preparation

For in vivo experiments, a common practice is to first prepare a concentrated stock solution in DMSO and then dilute it with a suitable vehicle.

Protocol 1: Formulation with SBE-β-CD in Saline

This protocol yields a clear solution with a solubility of ≥ 12.5 mg/mL (27.74 mM).[1][4]

- Prepare a stock solution of **EPZ-719** in DMSO (e.g., 125 mg/mL).
- In a sterile tube, add 1 part of the DMSO stock solution.
- Add 9 parts of a 20% SBE- β -CD solution in saline.
- Mix thoroughly until a clear solution is obtained.

Protocol 2: Formulation with PEG300 and Tween-80 in Saline

This protocol results in a clear solution with a solubility of ≥ 1.25 mg/mL (2.77 mM).^{[1][4]}

- Prepare a stock solution of **EPZ-719** in DMSO (e.g., 12.5 mg/mL).
- In a sterile tube, add 1 part of the DMSO stock solution.
- Add 4 parts of PEG300 and mix until uniform.
- Add 0.5 parts of Tween-80 and mix again.
- Finally, add 4.5 parts of saline to reach the final volume and mix thoroughly.

Protocol 3: Formulation with Corn Oil

This formulation provides a clear solution with a solubility of ≥ 1.25 mg/mL (2.77 mM).^{[1][4]}

Note that if the dosing period is expected to be longer than two weeks, this method should be used with caution.^[1]

- Prepare a stock solution of **EPZ-719** in DMSO (e.g., 12.5 mg/mL).
- In a sterile tube, add 1 part of the DMSO stock solution.
- Add 9 parts of corn oil.
- Mix thoroughly until a clear and uniform solution is achieved.

Troubleshooting Guide

Issue: Compound Crashes Out of Solution

If you encounter precipitation of **EPZ-719** during your experiment, consider the following troubleshooting steps.

Troubleshooting workflow for **EPZ-719** precipitation issues.

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